

Exploring the antioxidant potential of N-sub

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Compound of Interest

Compound Name: 1-propyl-1H-indole-2-carboxylic acid
CAS No.: 59908-66-6
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Engineering Oxidative Resilience: A Technical Guide to the Antioxidant Potential of N-Substituted Indole-2-Carboxylic Acids

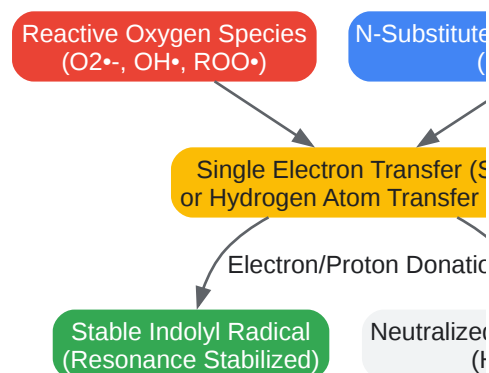
Executive Summary & Mechanistic Rationale

Oxidative stress, characterized by a pathological imbalance between reactive oxygen species (ROS) and endogenous antioxidant defenses, is a four structure comprising a benzene ring fused to a nitrogen-containing pyrrole ring—is a privileged pharmacophore in medicinal chemistry[2]. While end utility as purely systemic, targeted antioxidants[3].

By strategically functionalizing the indole core, specifically through N-substitution and C2-carboxylation, researchers can decouple antioxidant efficacy of these derivatives fundamentally relies on their ability to donate an electron or a hydrogen atom to neutralize highly reactive radicals (e.g., superoxide, hydroxyl radical, nitric oxide, and peroxyl radicals)[5].

The N-substituted indole-2-carboxylic acid framework is uniquely suited for this role due to three structural pillars:

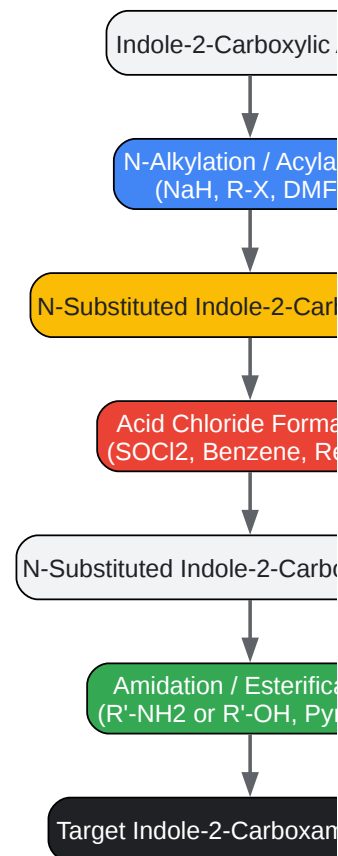
- **Electron-Rich Core:** The extended π -conjugation of the indole ring stabilizes unpaired electrons via resonance after donating a hydrogen atom (Hydrogen Atom Transfer - HAT) or an electron (Single Electron Transfer - SET).
- **C2-Carboxamide/Ester Linkage:** Functionalizing the 2-position with an amide or ester provides a vector for introducing diverse aryl groups. These groups can modulate the redox potential and the ionization potential of the parent molecule[6].
- **N-Substitution:** Alkylating or arylating the pyrrole nitrogen (N1) prevents unwanted dimerization, increases lipophilicity for better cellular membrane permeability, and allows for the attachment of targeting moieties.

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Mechanistic pathway of ROS scavenging via Single Electron or Hydrogen Atom Transfer.

Synthetic Workflows and Causality

The synthesis of N-substituted indole-2-carboxamides typically proceeds via a multi-step sequence designed to maximize yield and purity. The select



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Multi-step synthetic workflow for N-substituted indole-2-carboxamides.

Protocol 1: Synthesis of N-Substituted Indole-2-Carboxamides

- Step 1: N-Alkylation. The starting indole-2-carboxylic acid is treated with a strong base (e.g., NaH) in a polar aprotic solvent (DMF) to deprotonate the carboxylic acid, leaving the indole anion highly nucleophilic for the nucleophilic substitution (SN2) displacement of the halide.
- Step 2: Acid Chloride Formation. The N-substituted intermediate (0.002 mol) is refluxed in benzene with thionyl chloride (SOCl2, 2.5 mL) for 2 hours at 80°C. Causality: The carboxylic acid hydroxyl group is a poor leaving group. Conversion to an acid chloride facilitates the reaction by converting it into a highly reactive acyl chloride, facilitating downstream coupling. Co-evaporation with toluene removes excess SOCl2.
- Step 3: Amidation. The residue is dissolved in chloroform. An equivalent amount of pyridine and the corresponding amine derivative are added, and the mixture is stirred at room temperature for 24 hours. Causality: Pyridine acts as a base to neutralize the HCl byproduct to prevent the protonation of the nucleophilic amine, which would otherwise halt the reaction.
- Self-Validation System: Monitor reaction completion via Thin-Layer Chromatography (TLC) using a methanol:chloroform (3:1) solvent system. Post-reaction analysis shows a single spot at the expected Rf value, indicating successful synthesis.

and N-H stretching at 3283–3305

) and

-NMR.

In Vitro Antioxidant Evaluation

To empirically validate the antioxidant potential, a multi-assay approach is required. DPPH and ABTS assays measure radical scavenging via SET an

Protocol 2: DPPH Radical Scavenging Assay

- Preparation: Prepare a 0.1 mM solution of 2,2-diphenyl-1-picrylhydrazyl (DPPH) in analytical grade methanol. Prepare test compound solutions at v).
- Execution: Mix 1 mL of the test compound solution with 2 mL of the DPPH solution. Incubate in total darkness at room temperature for 30 minutes.
- Causality: DPPH is a stable free radical that exhibits a strong absorption band at 517 nm (appearing deep purple). When reduced by an antioxidant, loss is directly proportional to the scavenging capability of the compound[6].
- Self-Validation System: Always run a blank (methanol + DPPH) to establish baseline absorbance. Utilize Ascorbic Acid or Butylated Hydroxytoluene

Quantitative Data Summary

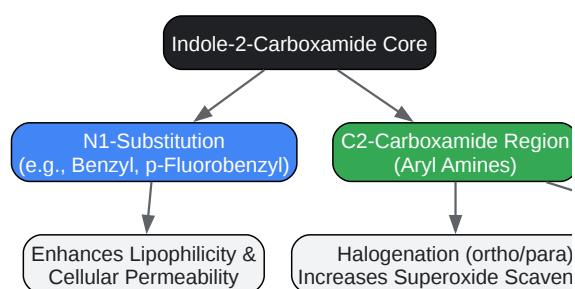
The following table synthesizes the observed antioxidant effects of various N-substituted indole-2-carboxylic acid derivatives based on recent literatur

Compound Class / Modification	Primary Substitution Pattern	Key Assay
N-Substituted Indole-2-carboxamides	Ortho/Para-dichlorinated benzamide residue	Superoxide Anion (ngcontent-ng-c2699131324-_nghost-ng-c2339441298="" class=""inline ng-si inserted">)
Indole-2-carboxylic acid-aryl amines	Para-hydroxyl (-OH) on phenyl ring	DPPH / ABTS
Indole-2-carboxamides	N-Benzyl / N-Cyclohexyl derivatives	DPPH / Reducing Power

Structure-Activity Relationship (SAR) Insights

Empirical data reveals distinct SAR trends that must guide future drug design:

- Halogenation Effects: Dichlorination at the ortho- and para-positions of the benzamide residue maximizes the inhibitory effect on superoxide anions stabilize the resulting radical intermediate[4].
- Hydroxyl Substitution: The presence of a hydroxyl group on the para-substituted phenyl ring significantly enhances DPPH and ABTS scavenging at



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Structure-Activity Relationship (SAR) map for Indole-2-Carboxamide derivatives.

Conclusion

N-substituted indole-2-carboxylic acids represent a highly tunable class of synthetic antioxidants. By carefully engineering the N1 and C2 positions, re these molecules. As oxidative stress remains a core pathology in neurodegenerative diseases, these derivatives offer a promising, structurally flexible

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